

L759633: A Technical Guide to its CB2 Receptor Selectivity

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Compound of Interest

Compound Name: L759633

Cat. No.: B15615758

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the cannabinoid receptor 2 (CB2) selectivity of the compound **L759633**. It is intended for an audience with a professional background in pharmacology, drug discovery, and related scientific fields. This document summarizes key quantitative data, details relevant experimental methodologies, and provides visual representations of associated signaling pathways and workflows.

Core Data Summary

The selectivity of **L759633** for the CB2 receptor over the CB1 receptor has been primarily characterized through radioligand binding assays and functional assays measuring cyclic AMP (cAMP) production. The data consistently demonstrates a significant preference for the CB2 receptor.

Table 1: Radioligand Binding Affinity of L759633

Receptor	Radioligand	Cell Line	Ki (nM)	CB2/CB1 Affinity Ratio	Reference
Human CB1	[3H]-CP55940	CHO	>10,000	163	[1] [2]
Human CB2	[3H]-CP55940	CHO	61.3	[1] [2]	

Ki (inhibition constant) is a measure of the binding affinity of a ligand for a receptor. A lower Ki value indicates a higher binding affinity.

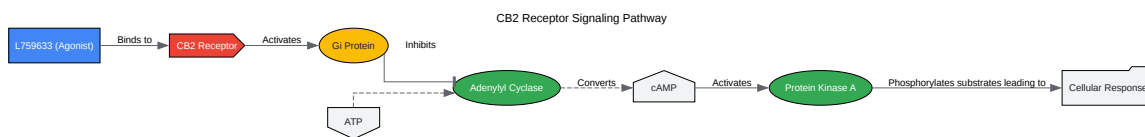
Table 2: Functional Activity of L759633

Assay	Receptor	Cell Line	EC50 (nM)	CB1/CB2 EC50 Ratio	Reference
Forskolin-Stimulated cAMP Production	Human CB1	CHO	>10,000	>1000	[2] [3]
Forskolin-Stimulated cAMP Production	Human CB2	CHO	8.1	[2] [3]	

EC50 (half maximal effective concentration) is a measure of the concentration of a drug that induces a response halfway between the baseline and maximum after a specified exposure time. A lower EC50 value indicates greater potency.

Signaling Pathways and Experimental Workflows

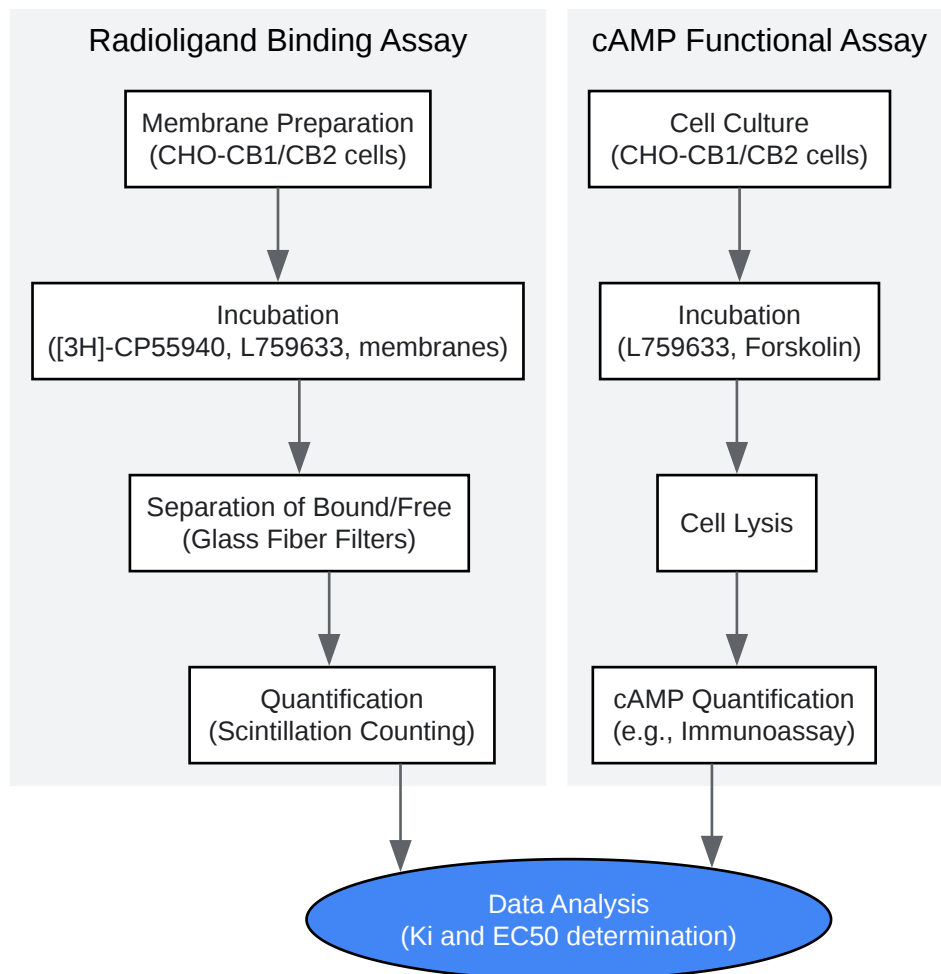
The following diagrams illustrate the key signaling pathway associated with CB2 receptor activation and a generalized workflow for the experimental procedures used to characterize L759633.



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Caption: CB2 Receptor Gi-Coupled Signaling Pathway.

Generalized Experimental Workflow



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References

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